

4-phenyl-1-pentene chemical structure and properties

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Compound of Interest

Compound Name: 4-Phenyl-1-pentene

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An In-depth Technical Guide to **4-phenyl-1-pentene**

Introduction

4-phenyl-1-pentene is an organic compound with a chemical formula of C₁₁H₁₄.^{[1][2][3][4]} It belongs to the class of aromatic hydrocarbons and is characterized by a phenyl group attached to a pentene chain. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and safety information, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

4-phenyl-1-pentene, also known by its IUPAC name pent-4-en-2-ylbenzene, is a colorless liquid at room temperature.^[1] Its structure consists of a benzene ring substituted with a pent-4-en-2-yl group.

Physicochemical Properties

The key physicochemical properties of **4-phenyl-1-pentene** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C11H14	[1][2][4]
Molecular Weight	146.23 g/mol	[1][3]
IUPAC Name	pent-4-en-2-ylbenzene	[1]
CAS Number	10340-49-5	[1][2]
Boiling Point	40-50 °C @ 0.011 Torr	[5]
Density (Predicted)	0.872 ± 0.06 g/cm ³	[5]
LogP	3.36620	[2]
SMILES	<chem>CC(CC=C)C1=CC=CC=C1</chem>	[1]
InChI	InChI=1S/C11H14/c1-3-7-10(2)11-8-5-4-6-9-11/h3-6,8-10H,1,7H2,2H3	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-phenyl-1-pentene**. The following table summarizes the key spectral information available.

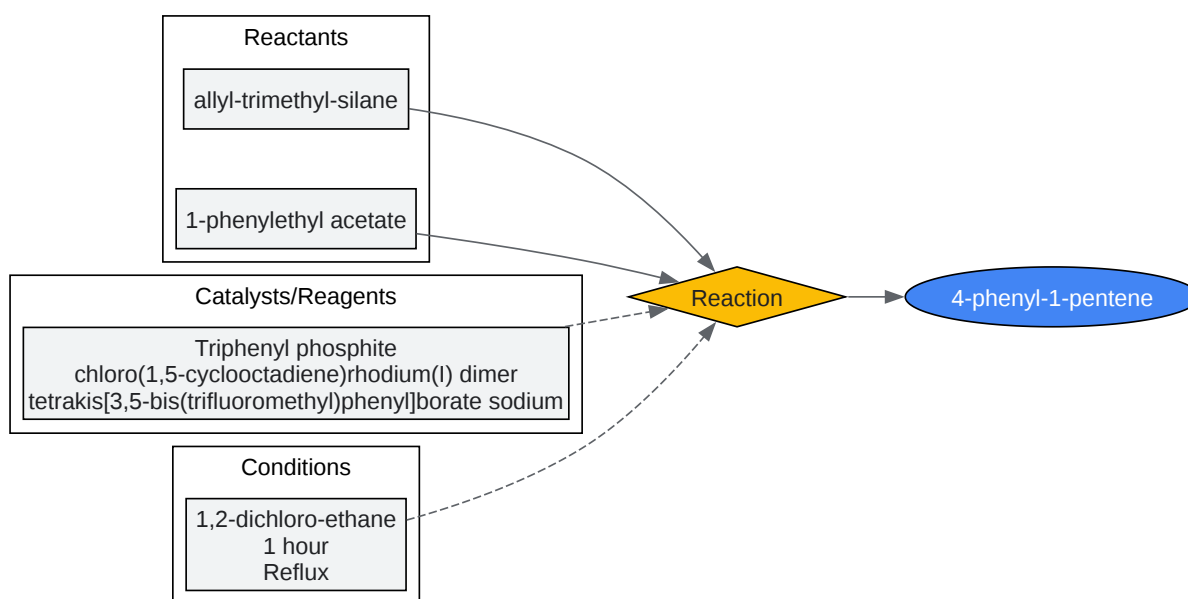
Spectroscopic Technique	Key Features	Reference
¹³ C NMR	Spectral data is available through SpectraBase.	[1]
GC-MS	NIST Number: 61229; Top Peak m/z: 105	[1]
IR	Vapor Phase IR Spectra available through SpectraBase.	[1]

Synthesis of 4-phenyl-1-pentene

A common synthetic route to **4-phenyl-1-pentene** involves the reaction of 1-phenylethyl acetate with allyl-trimethyl-silane. This method is noted for its high yield.[2]

Synthetic Workflow

The logical flow of the synthesis is depicted in the diagram below.



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Synthetic pathway for **4-phenyl-1-pentene**.

Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **4-phenyl-1-pentene** based on a documented high-yield method.[2]

Materials:

- 1-phenylethyl acetate
- allyl-trimethyl-silane
- Triphenyl phosphite
- chloro(1,5-cyclooctadiene)rhodium(I) dimer
- tetrakis[3,5-bis(trifluoromethyl)phenyl]borate sodium
- 1,2-dichloro-ethane (anhydrous)
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Set up a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere.
- To the flask, add 1,2-dichloro-ethane, followed by the catalysts: triphenyl phosphite, chloro(1,5-cyclooctadiene)rhodium(I) dimer, and tetrakis[3,5-bis(trifluoromethyl)phenyl]borate sodium.
- Stir the mixture at room temperature to ensure dissolution and activation of the catalytic system.
- Add 1-phenylethyl acetate to the reaction mixture.
- Slowly add allyl-trimethyl-silane to the stirring solution.
- Heat the reaction mixture to reflux and maintain for 1 hour.
- Monitor the reaction progress using an appropriate technique (e.g., TLC or GC).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous work-up to quench the reaction and remove the catalyst.

- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to obtain pure **4-phenyl-1-pentene**.
- Characterize the final product using spectroscopic methods (NMR, IR, and MS) to confirm its identity and purity.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the scientific literature regarding the biological activity and involvement in signaling pathways of **4-phenyl-1-pentene**. However, related compounds containing phenyl and alkene moieties have been investigated for various biological activities. For instance, some monoterpene-based scaffolds and other natural phenyl alkenes have demonstrated cytotoxic, antibacterial, and anti-inflammatory properties.[6][7] This suggests that **4-phenyl-1-pentene** could be a candidate for future investigation into its potential pharmacological effects.

Safety Information

Detailed safety data for **4-phenyl-1-pentene** is not readily available. However, based on the safety data sheets (SDS) of structurally related compounds like 4-phenyl-1-butene and other flammable liquids, the following precautions should be considered.[8]

Hazard Category	Precautionary Statements
Flammability	Flammable liquid and vapor. Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed. Use explosion-proof equipment.
Health Hazards	May be harmful if swallowed. May cause skin and eye irritation. Aspiration hazard if swallowed and enters airways.
Personal Protection	Wear protective gloves, protective clothing, eye protection, and face protection. Use in a well-ventilated area or with a local exhaust.
First Aid	If inhaled: Move to fresh air. In case of skin contact: Take off contaminated clothing and rinse skin with water. In case of eye contact: Rinse with plenty of water. If swallowed: Do NOT induce vomiting. Seek immediate medical attention.
Storage	Store in a well-ventilated place. Keep cool.

Disclaimer: This safety information is based on related compounds and should be used as a guideline. A comprehensive risk assessment should be conducted before handling **4-phenyl-1-pentene**. Always consult the specific Safety Data Sheet for the compound being used.

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